

In-Depth Technical Guide: Safety and Handling of α,α' -Dibromo-p-xylene

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Compound of Interest

Compound Name: 1,4-Bis(bromomethyl)benzene

Cat. No.: B118104

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for α,α' -Dibromo-p-xylene (CAS No. 623-24-5), a versatile reagent in organic synthesis. Due to its hazardous properties, strict adherence to safety protocols is imperative.

Hazard Identification and Classification

α,α' -Dibromo-p-xylene is a potent lachrymator and corrosive substance that can cause severe tissue damage upon contact.^[1] It is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.^{[2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	1	H330: Fatal if inhaled.[4][5]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[4][5][6][7][8]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[6][7]
Corrosive to Metals	1	H290: May be corrosive to metals.[4][5]

Source: Multiple Safety Data Sheets

Physical and Chemical Properties

Understanding the physical and chemical properties of α,α' -Dibromo-p-xylene is crucial for its safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value
Molecular Formula	C ₈ H ₈ Br ₂ [10]
Molecular Weight	263.96 g/mol [7][8][10]
Appearance	White to light yellow crystalline powder.[1][2][8]
Melting Point	143-145 °C (lit.)[6][7]
Boiling Point	245 °C (lit.)[6][7]
Solubility	Soluble in dioxane (hot), hydrolyzes in water.[8][11]
Synonyms	1,4-Bis(bromomethyl)benzene, p-Xylylene dibromide.[4][5][6]

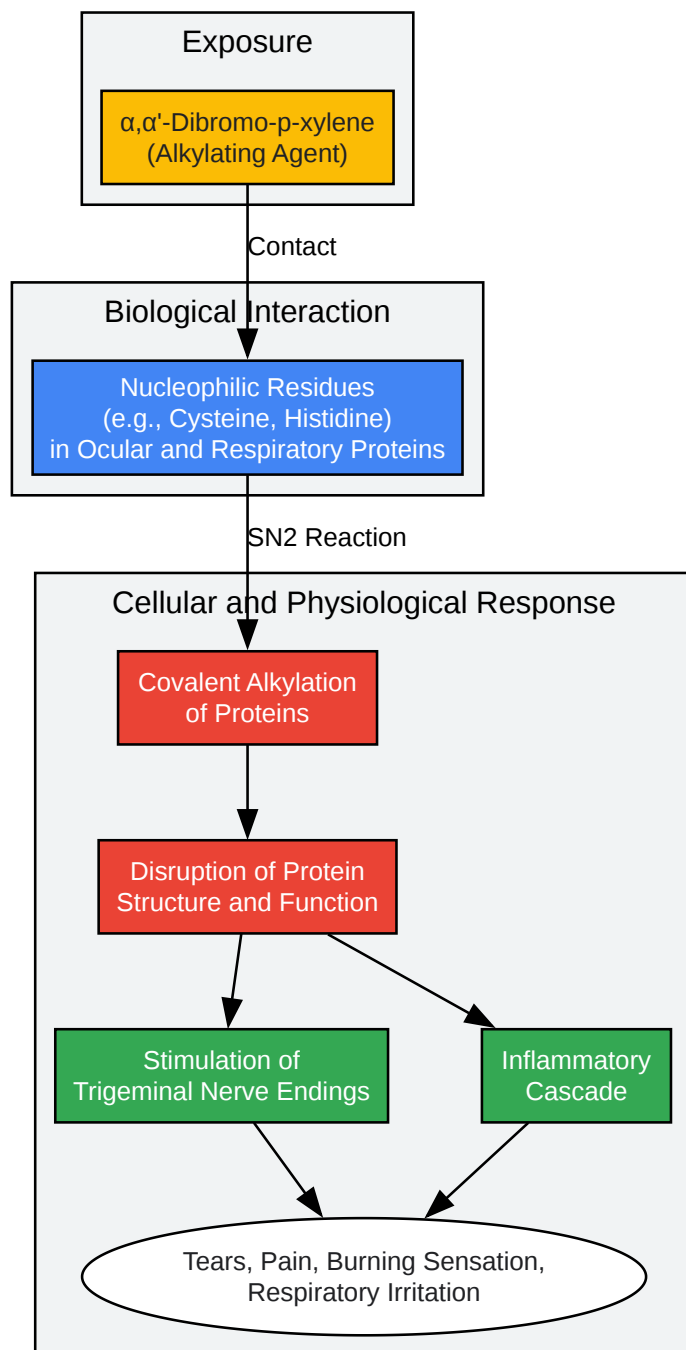
Toxicological Information

The toxicological properties of α,α' -Dibromo-p-xylene have not been fully investigated, and quantitative data such as LD50 and LC50 values are not readily available.[9][12] However, the available information indicates that it is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[1]

Mechanism of Toxicity

As a benzylic halide, α,α' -Dibromo-p-xylene is a reactive alkylating agent. Its lachrymatory and corrosive effects are believed to stem from its ability to react with nucleophilic functional groups (e.g., sulfhydryl, amino, hydroxyl groups) present in biological macromolecules such as proteins and nucleic acids. This indiscriminate alkylation can lead to enzyme inactivation, disruption of cellular membranes, and initiation of inflammatory responses, resulting in tissue damage and irritation.

Postulated Mechanism of Lachrymatory Action

[Click to download full resolution via product page](#)Caption: Postulated mechanism of α,α' -Dibromo-p-xylene toxicity.

Experimental Protocols and Handling Precautions

Personal Protective Equipment (PPE)

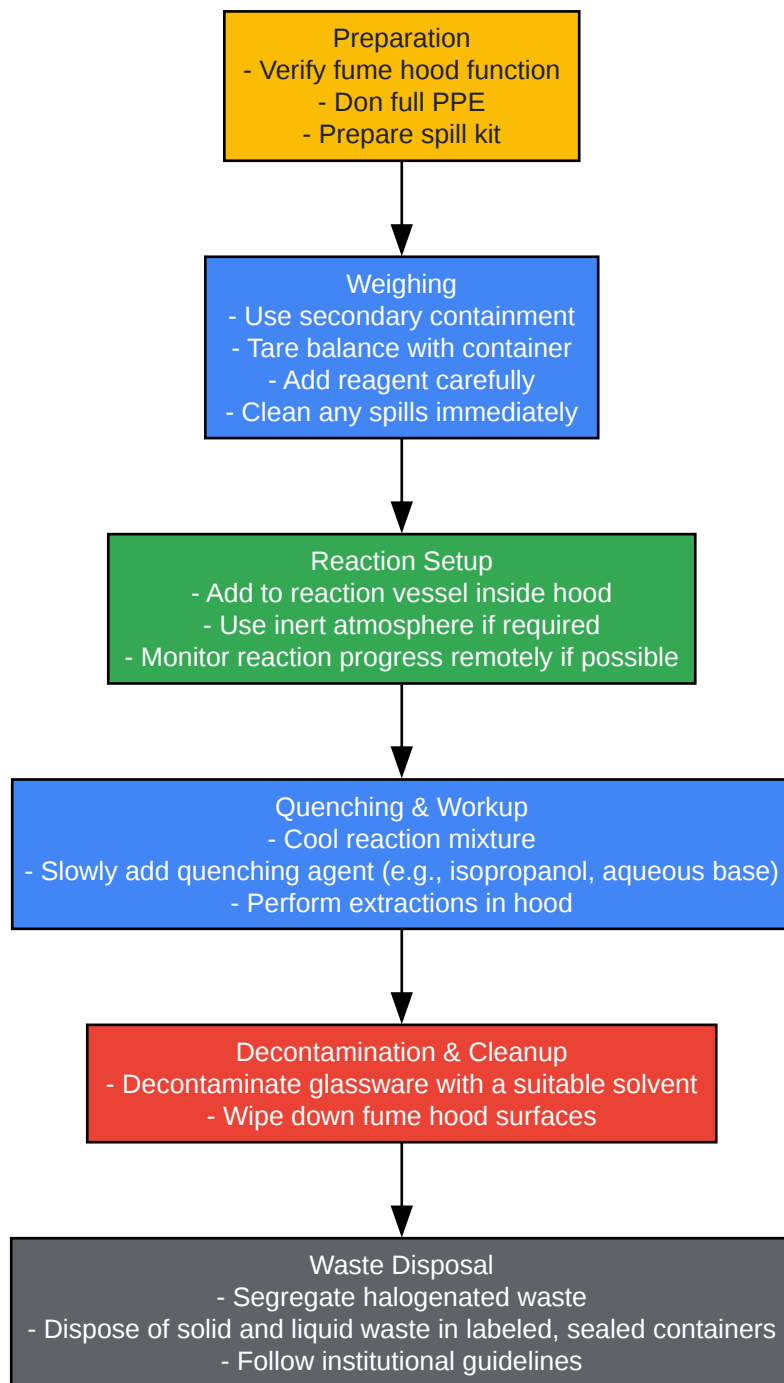
A comprehensive assessment of PPE is mandatory. The following table outlines the minimum requirements.

Table 3: Required Personal Protective Equipment

Body Part	Protection	Standard
Eyes/Face	Chemical safety goggles and a face shield.	OSHA 29 CFR 1910.133 or EN166[9][12]
Skin	Nitrile rubber gloves (minimum 0.11 mm thickness), a chemically resistant lab coat, and full-body protection for large quantities.	EN 374[9]
Respiratory	A NIOSH-approved full-face respirator with cartridges for organic vapors and particulates (e.g., OV/AG/P99 or ABEK-P2).[9][12]	NIOSH (US) or CEN (EU)[9]

Safe Handling Workflow

All work with α,α' -Dibromo-p-xylene must be conducted within a certified chemical fume hood to ensure adequate ventilation and to avoid inhalation of its dust or vapors.

Safe Handling Workflow for α,α' -Dibromo-p-xylene[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of α,α' -Dibromo-p-xylene.

Representative Experimental Protocol: Synthesis of α,α' -Dibromo-p-xylene

This protocol is adapted from established procedures for benzylic bromination and should be performed with strict adherence to the safety measures outlined in this guide.^[2]

Objective: To synthesize α,α' -Dibromo-p-xylene from p-xylene.

Materials:

- p-Xylene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) - Caution: potential for explosion if not handled correctly.
- Carbon tetrachloride (CCl_4) - Caution: toxic and carcinogenic.
- Round bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer

Procedure:

- Preparation: In a certified chemical fume hood, equip a 250 mL round bottom flask with a magnetic stir bar and a reflux condenser.
- Charging the Flask: Add p-xylene (e.g., 5 mL, 40.78 mmol) and carbon tetrachloride (70 mL) to the flask.^[2]
- Initiation: Begin stirring and heating the mixture in an oil bath.
- Addition of Reagents: Sequentially add N-bromosuccinimide (e.g., 29.86 g, 167.80 mmol) and benzoyl peroxide (e.g., 5.83 g, 24.08 mmol) to the flask.^[2]

- Reaction: Reflux the reaction mixture at approximately 70 °C for 12 hours.^[2]
- Workup:
 - Cool the reaction mixture to room temperature. A solid (succinimide) will precipitate.
 - Filter the mixture to remove the solid precipitate.
 - The filtrate, containing the product, should be handled with care.
- Purification:
 - Remove the solvent from the filtrate via rotary evaporation under reduced pressure.
 - The resulting solid can be further purified by recrystallization from ethanol, benzene, or chloroform.^[2]

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Immediately move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [9] [12] [13]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [9] [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [9] [13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [9] [12] [13]

Accidental Release Measures

- Minor Spills:
 - Evacuate the immediate area.
 - Wearing full PPE, cover the spill with a dry absorbent material (e.g., vermiculite, sand, or earth).
 - Carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for hazardous waste disposal.[\[9\]](#)[\[13\]](#)
- Major Spills:
 - Evacuate the laboratory and alert emergency personnel.

- Prevent the spill from entering drains or waterways.[9]

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[12][13] The container should be kept tightly closed. Store in a corrosives-compatible area.
- Disposal: Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[13] Do not mix with other waste streams. Contaminated containers should be treated as the product itself.[9]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for α,α' -Dibromo-p-xylene. It is not a substitute for a thorough risk assessment and adherence to institutional safety policies. Always consult the most recent Safety Data Sheet (SDS) before use.

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